

Personal protective equipment for handling RA190

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Compound of Interest

Compound Name: RA190

Cat. No.: B15579645

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Essential Safety and Handling Guide for RA190

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **RA190**. Adherence to these procedures is critical to ensure a safe laboratory environment.

Compound Information

RA190 is a bis-benzylidene piperidone that functions as a potent, selective, and orally effective inhibitor of the proteasome ubiquitin receptor RPN13/ADRM1.^{[1][2]} It is utilized in cancer research and is intended for laboratory use only.

Chemical Properties:

Property	Value
CAS Number	1617495-03-0
Molecular Formula	C ₂₈ H ₂₃ Cl ₅ N ₂ O ₂
Molecular Weight	596.76 g/mol
Appearance	Light yellow to yellow solid

| Solubility | Soluble in DMSO |

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) should always be consulted for definitive hazard information, based on the nature of this compound as a potent bioactive agent, the following precautions are mandatory.

Potential Hazards:

- The toxicological properties of **RA190** have not been fully investigated.
- As a proteasome inhibitor, it may have cytotoxic effects.
- It is often dissolved in Dimethyl Sulfoxide (DMSO), which can facilitate skin absorption of other chemicals.

Required Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile or neoprene).
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.
Body Protection	Lab Coat	Standard laboratory coat.
Respiratory Protection	Respirator	A NIOSH-approved respirator may be necessary if handling the powder outside of a fume hood or if aerosolization is possible.

Operational Plan: Handling and Storage

Handling:

- All handling of solid **RA190** should be conducted in a chemical fume hood to avoid inhalation of dust.
- When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.
- Wash hands thoroughly after handling.

Storage:

Form	Storage Temperature	Duration
Solid Powder	-20°C	Up to 3 years

| In Solvent (e.g., DMSO) | -80°C | Up to 1 year |

Store in a tightly sealed container in a dry, well-ventilated area. Protect from light.

Disposal Plan

All waste containing **RA190** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Waste Streams:

- Solid **RA190**: Collect in a designated, labeled hazardous waste container.
- **RA190** Solutions (in DMSO): Collect in a designated, labeled hazardous waste container for organic solvents. Do not pour down the drain.
- Contaminated Labware (e.g., pipette tips, tubes): Place in a designated solid hazardous waste container.

Experimental Protocols

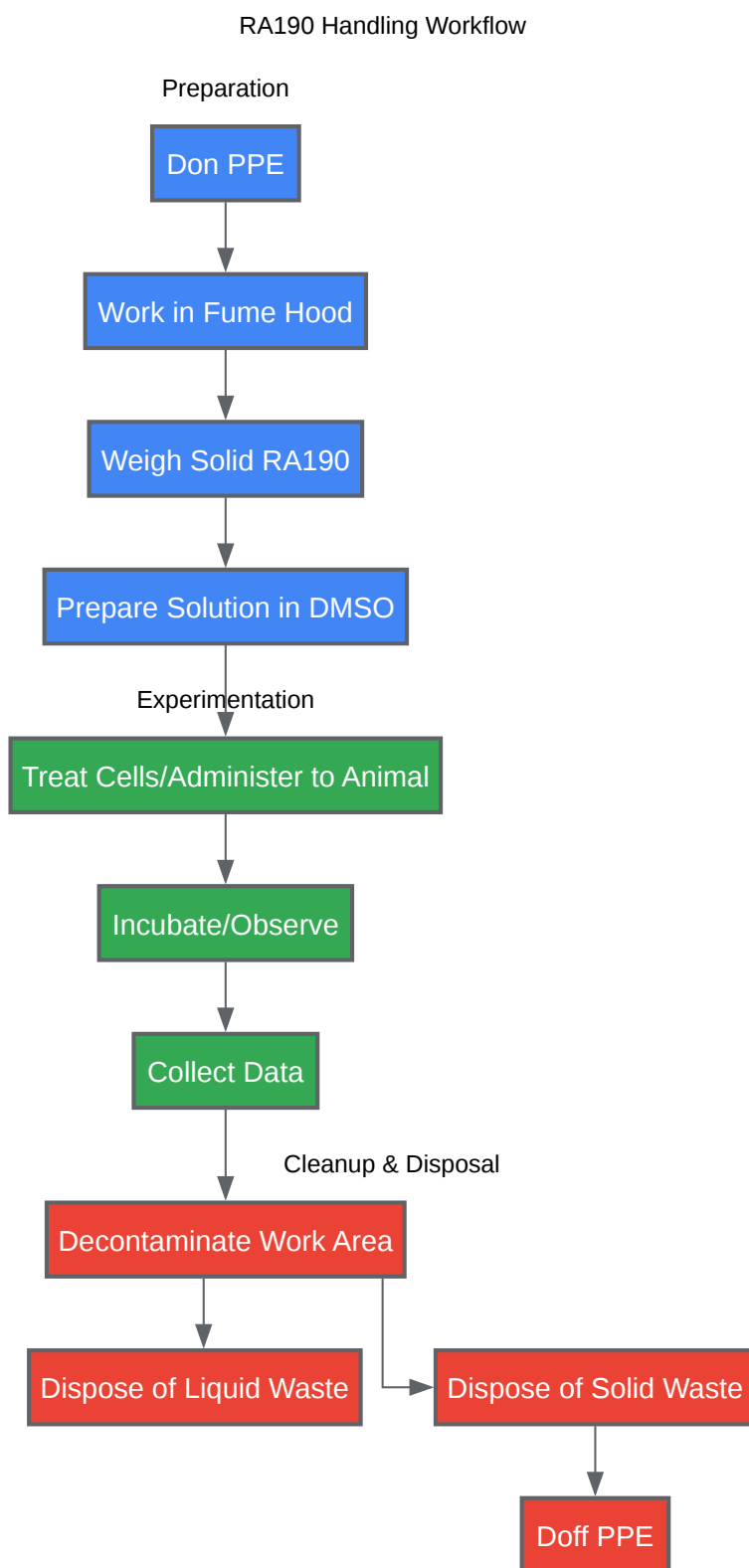
In Vitro Cell Viability Assay

Objective: To determine the cytotoxic effect of **RA190** on a cancer cell line.

Methodology:

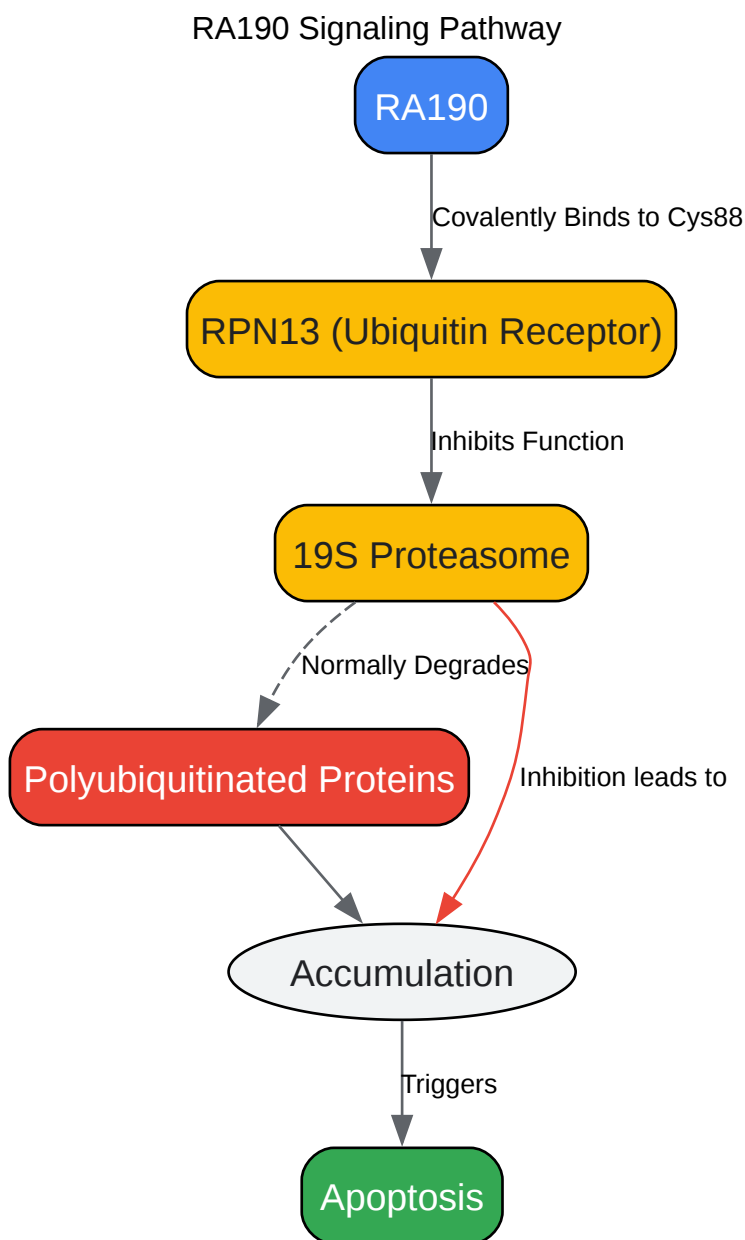
- **Cell Seeding:** Plate cancer cells (e.g., HeLa) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- **RA190 Preparation:** Prepare a stock solution of **RA190** in DMSO. Further dilute the stock solution in cell culture medium to achieve the desired final concentrations.
- **Cell Treatment:** Remove the existing media from the wells and replace it with the media containing different concentrations of **RA190**. Include a vehicle control (media with DMSO only).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a humidified incubator with 5% CO₂.
- **Viability Assessment:** Add a cell viability reagent (e.g., MTT, XTT, or a resazurin-based reagent) to each well and incubate according to the manufacturer's instructions.
- **Data Acquisition:** Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration of **RA190** that inhibits cell growth by 50%).

Visualizations



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Caption: Workflow for handling **RA190** from preparation to disposal.



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Caption: Proposed signaling pathway of **RA190** leading to apoptosis.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. RPN13 Inhibitor, RA190 | Sigma-Aldrich [merckmillipore.com]
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